

# Application Note: Quantification of Varenicline (Veracillin) in Human Plasma using LC-MS/MS

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## Compound of Interest

Compound Name: Veracillin

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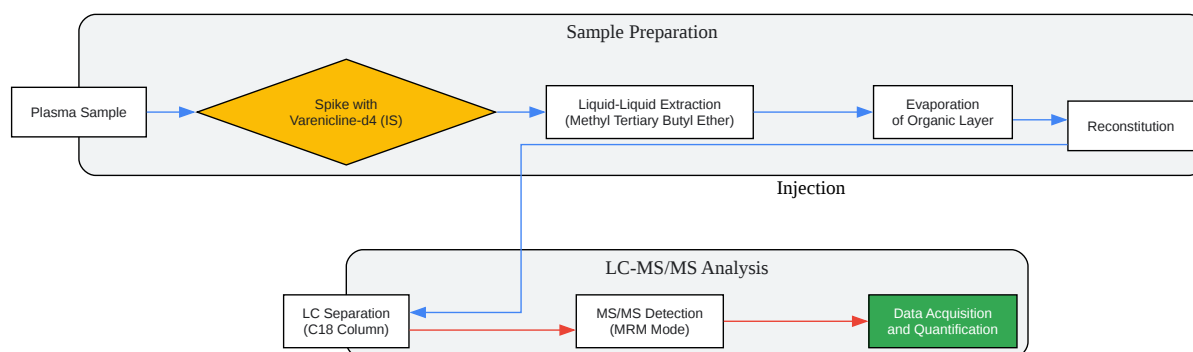
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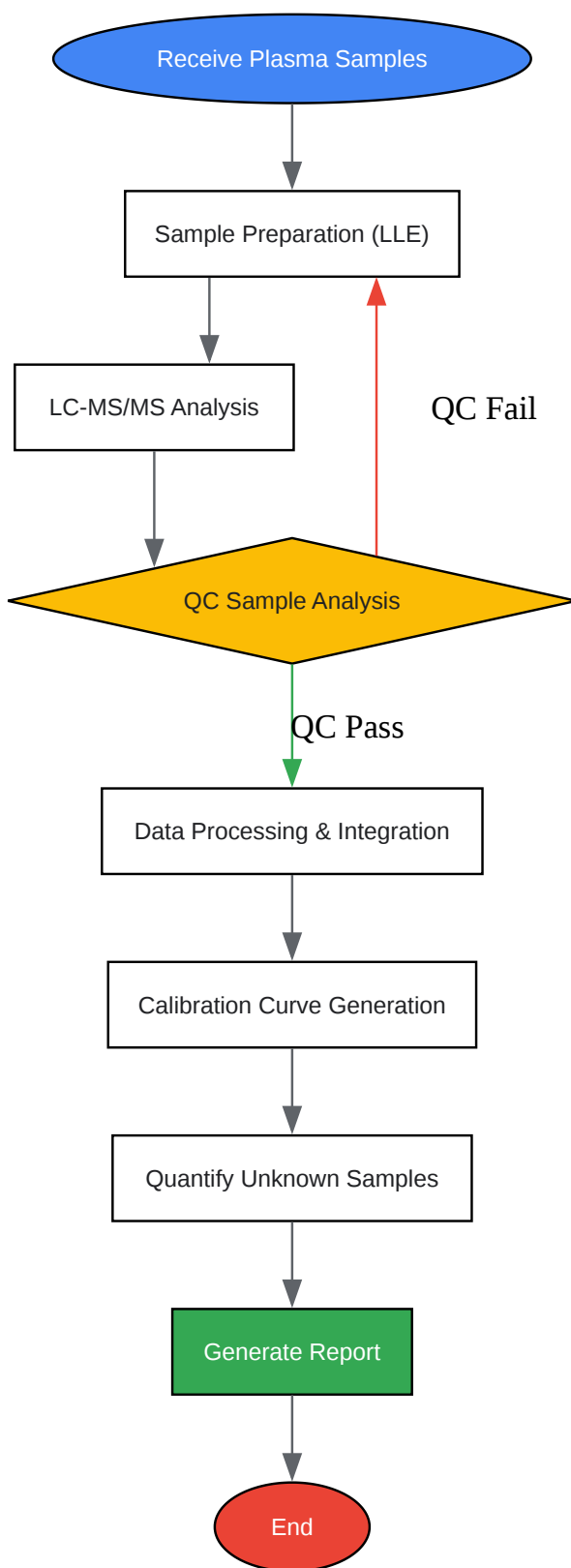
## Introduction

Varenicline, marketed as **Veracillin**, is a prescription medication used to treat smoking addiction. It is a partial agonist of the  $\alpha 4\beta 2$  nicotinic acetylcholine receptor, and its therapeutic action involves alleviating nicotine withdrawal symptoms and reducing the rewarding effects of nicotine. Monitoring the plasma concentration of varenicline is crucial in clinical trials, pharmacokinetic studies, and therapeutic drug monitoring to ensure efficacy and safety. This application note provides a detailed protocol for the sensitive and selective quantification of varenicline in human plasma samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a powerful analytical technique for clinical pharmacokinetics.

## Experimental Workflow

The overall experimental workflow for the quantification of varenicline in plasma samples is depicted below. This process includes sample preparation, chromatographic separation, and mass spectrometric detection.





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